

A-In-depth Technical Guide to 2-(3-Methoxyphenyl)acetyl Chloride

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Compound of Interest

Compound Name: 3-Methoxyphenylacetyl chloride

CAS No.: 6834-42-0

Cat. No.: B1585651

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This guide provides a comprehensive technical overview of 2-(3-Methoxyphenyl)acetyl chloride (CAS No. 6834-42-0), a key intermediate in pharmaceutical and fine chemical synthesis. It is intended for researchers, chemists, and professionals in drug development, offering insights into its chemical properties, synthesis, applications, and safety protocols.

Chemical Identity and Properties

The unequivocally correct IUPAC name for this compound is 2-(3-methoxyphenyl)acetyl chloride. It is also commonly referred to as **3-methoxyphenylacetyl chloride**.

This compound is a liquid at room temperature, appearing colorless to light brown.^[1] It is sensitive to moisture and will react with water.^{[1][2]} Key physicochemical properties are summarized in the table below for quick reference.

Property	Value	Source
CAS Number	6834-42-0	[3]
Molecular Formula	C ₉ H ₉ ClO ₂	[3][4]
Molecular Weight	184.62 g/mol	[3]
Boiling Point	120 °C at 2 mmHg	[5]
Density	1.184 g/mL at 25 °C	[5]
Refractive Index	n ₂₀ /D 1.5392	[5]

Synthesis of 2-(3-Methoxyphenyl)acetyl Chloride

The most prevalent and industrially scalable method for the synthesis of 2-(3-methoxyphenyl)acetyl chloride is the chlorination of its corresponding carboxylic acid, 2-(3-methoxyphenyl)acetic acid. Thionyl chloride (SOCl₂) is the reagent of choice for this transformation due to the clean reaction byproducts (SO₂ and HCl), which are gaseous and easily removed.[6]

Synthesis of the Precursor: 2-(3-Methoxyphenyl)acetic Acid

The precursor, 2-(3-methoxyphenyl)acetic acid, can be synthesized through various routes. A common laboratory-scale preparation involves the hydrolysis of 3-methoxybenzyl cyanide.[7]

A detailed protocol for a related compound, 2-(3-bromo-4-methoxyphenyl)acetic acid, involves the regioselective bromination of 4-methoxyphenylacetic acid using bromine in acetic acid, yielding the product in high purity after recrystallization.[8] While not the exact precursor, this illustrates a common synthetic strategy for substituted phenylacetic acids.

Conversion to the Acyl Chloride: A Step-by-Step Protocol

The conversion of 2-(3-methoxyphenyl)acetic acid to the acyl chloride is a standard procedure in organic synthesis. The following is a generalized, yet robust, protocol:

Materials:

- 2-(3-methoxyphenyl)acetic acid
- Thionyl chloride (SOCl₂)
- Anhydrous dichloromethane (DCM) or another inert solvent
- Dry glassware under an inert atmosphere (e.g., nitrogen or argon)

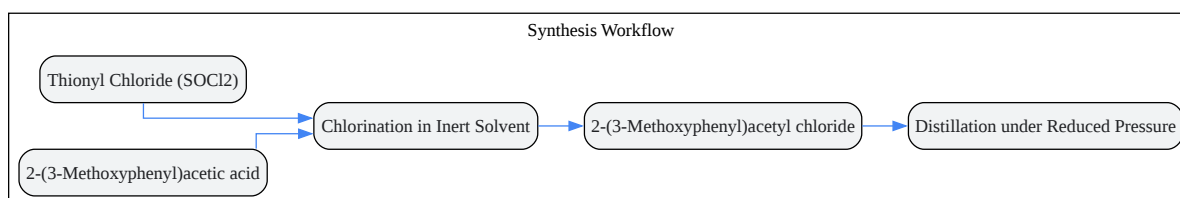
Procedure:

- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 2-(3-methoxyphenyl)acetic acid in anhydrous DCM.
- Slowly add thionyl chloride (typically 1.5 to 2 equivalents) to the stirred solution at room temperature. The addition should be done cautiously as the reaction can be exothermic and produce gaseous byproducts.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 2-4 hours, or until the evolution of gas ceases.
- Monitor the reaction progress by thin-layer chromatography (TLC) or by quenching a small aliquot with methanol and analyzing the resulting methyl ester by gas chromatography-mass spectrometry (GC-MS).
- Once the reaction is complete, carefully remove the excess thionyl chloride and solvent under reduced pressure using a rotary evaporator. It is crucial to use a trap to capture the corrosive byproducts.
- The crude 2-(3-methoxyphenyl)acetyl chloride can often be used directly in the next step. If higher purity is required, distillation under reduced pressure is the preferred method of purification.

Mechanistic Insights

The reaction between a carboxylic acid and thionyl chloride proceeds through a nucleophilic acyl substitution mechanism.^[9] The hydroxyl group of the carboxylic acid is converted into a

chlorosulfite intermediate, which is a much better leaving group.[9][10] A subsequent nucleophilic attack by the chloride ion on the carbonyl carbon leads to the formation of the acyl chloride and the release of sulfur dioxide and hydrogen chloride as gaseous byproducts.[6][9][11]



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Caption: A simplified workflow for the synthesis of 2-(3-methoxyphenyl)acetyl chloride.

Applications in Drug Development and Chemical Synthesis

2-(3-Methoxyphenyl)acetyl chloride is a versatile building block in organic synthesis, primarily due to the reactivity of the acyl chloride functional group. It is a precursor for the synthesis of various amides, esters, and ketones.

Its utility is particularly noted in the preparation of benzothiadiazine derivatives, which have been investigated as potential kynurenine aminotransferase (KAT) inhibitors.[12] KATs are enzymes involved in the kynurenine pathway, which is implicated in neurological disorders.

Spectroscopic Characterization

Confirmation of the identity and purity of 2-(3-methoxyphenyl)acetyl chloride is typically achieved through a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are crucial for structural elucidation. The ^{13}C NMR spectrum is available for reference.[13]
- Infrared (IR) Spectroscopy: The IR spectrum will show a characteristic strong absorption band for the C=O stretch of the acyl chloride, typically in the region of 1780-1815 cm^{-1} . [14]
- Mass Spectrometry (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, further confirming its identity.[15]

Safety and Handling

2-(3-methoxyphenyl)acetyl chloride is a corrosive substance that causes severe skin burns and eye damage.[2][16] It may also cause respiratory irritation.[2][16] It is also a lachrymator, meaning it can cause tearing.[2][16]

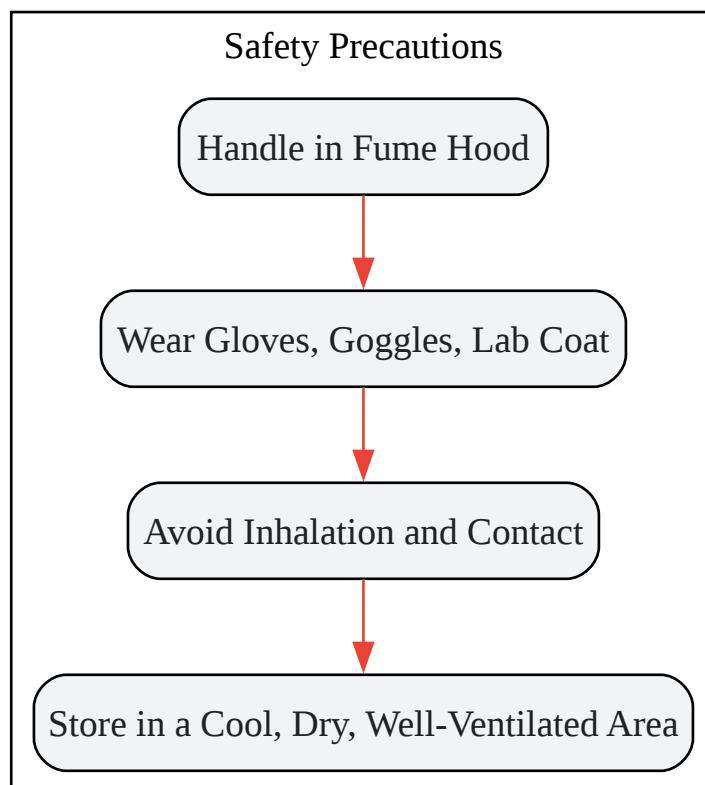
Handling Precautions:

- Always handle this compound in a well-ventilated fume hood.[2][17]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[2][17]
- Avoid breathing vapors or mists.[2][17]
- Keep away from moisture and incompatible materials such as bases, strong oxidizing agents, alcohols, and amines.[17]

First Aid Measures:

- In case of skin contact: Immediately flush with plenty of water for at least 15 minutes while removing contaminated clothing.[17] Seek immediate medical attention.[17]
- In case of eye contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[17] Seek immediate medical attention.[17]
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[16] Seek immediate medical attention.[16]

- If swallowed: Do NOT induce vomiting.[17] Rinse mouth with water and seek immediate medical attention.[2]



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Caption: Key safety and handling precautions for 2-(3-methoxyphenyl)acetyl chloride.

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